

Physical and chemical properties of (4-Methylnaphthalen-1-yl)methanol

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Compound of Interest

Compound Name: (4-Methylnaphthalen-1-yl)methanol

Cat. No.: B1606393

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An In-depth Technical Guide to the Physical and Chemical Properties of **(4-Methylnaphthalen-1-yl)methanol**

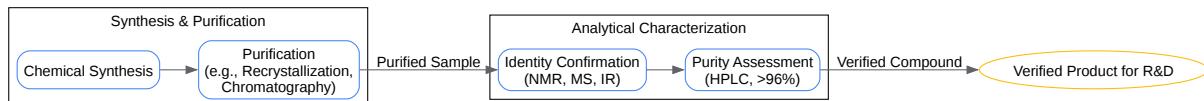
For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Methylnaphthalen-1-yl)methanol is a versatile aromatic alcohol that serves as a crucial building block in various fields of chemical synthesis. Its unique structure, featuring a substituted naphthalene core, imparts a combination of stability, reactivity, and specific steric and electronic properties.^{[1][2]} This makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1] This guide provides a comprehensive overview of its core properties, analytical characterization, chemical behavior, and applications, offering field-proven insights for professionals in research and development.

Core Molecular Identity and Structure

The foundational step in understanding any chemical entity is to establish its unambiguous identity. **(4-Methylnaphthalen-1-yl)methanol** is structurally defined by a naphthalene ring system substituted with a methyl group at position 4 and a hydroxymethyl group at position 1.



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